

Valethamate bromide contraindications glaucoma prostate

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Compound Focus: Valethamate Bromide

CAS No.: 90-22-2

Cat. No.: S597133

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Contraindications and Safety Profile

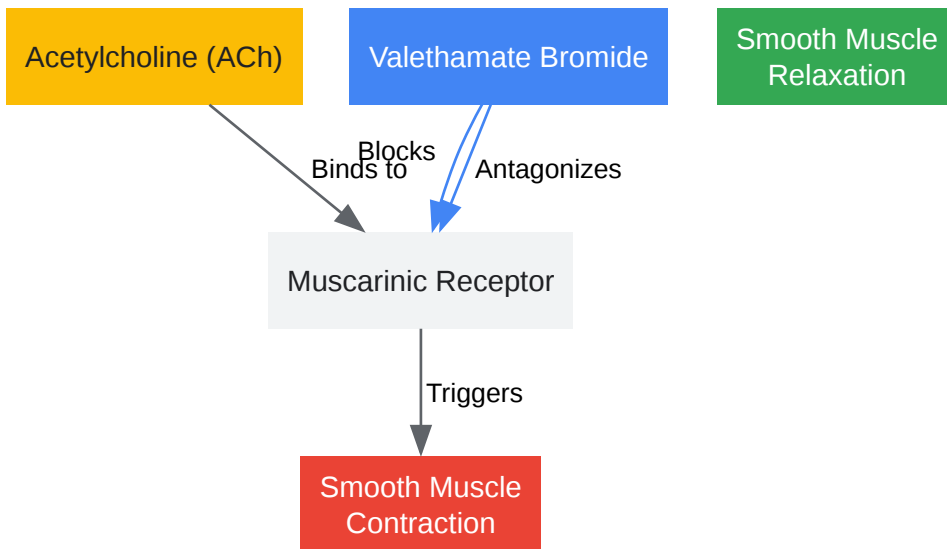
The table below summarizes the key contraindications and safety concerns for **valethamate bromide**:

Condition / Concern	Reason for Contraindication / Precaution
Narrow-Angle Glaucoma [1] [2]	Anticholinergic action can increase intraocular pressure.
Benign Prostatic Hyperplasia (BPH) [1] [2]	Anticholinergic action can cause or worsen urinary retention.
Other Contraindications	Paralytic ileus, pyloric stenosis, ulcerative colitis, megacolon, tachyarrhythmia, severe hepatic/renal impairment [1].
Common Side Effects	Dry mouth, blurred vision, difficulty swallowing/talking, constipation, urinary retention, irregular heart rate [1] [3] [2].

Mechanism of Action and Signaling Pathway

Valethamate bromide is a quaternary ammonium anticholinergic and antispasmodic agent [1] [4]. It works as a **competitive antagonist at muscarinic acetylcholine receptors**, blocking the action of the neurotransmitter acetylcholine. This inhibition leads to the relaxation of smooth muscle, which is therapeutic for conditions like visceral spasms and cervical dilation [4].

The following diagram illustrates this signaling pathway and drug mechanism:



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In the context of your research on contraindications:

- In the eye, blocking muscarinic receptors can paralyze the iris sphincter muscle and ciliary muscle, leading to **mydriasis (pupil dilation)** and can precipitate an acute attack in individuals with **narrow angles** [1].
- In the prostate and bladder, the inhibition of acetylcholine reduces detrusor muscle contraction, which can lead to **urinary retention** in men with **BPH** [1] [3] [2].

Drug Interaction Warnings

Valethamate bromide can interact with other drugs, potentially leading to increased side effects or reduced efficacy. Key interactions are summarized below:

Interaction Type	Effect
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| **Drugs with Antimuscarinic Properties** (e.g., Amantadine, Antihistamines, Phenothiazine Antipsychotics, Tricyclic Antidepressants) [1] | Increased risk of anticholinergic side effects (e.g., dry mouth, constipation, urinary retention). | | **Prokinetic Agents** (e.g., Domperidone, Metoclopramide) [1] | **Valethamate bromide** may antagonize (counteract) the gastrointestinal effects of these drugs. | | **Other Oral Drugs** [1] | By delaying gastric emptying, **valethamate bromide** may reduce or slow the absorption of other concurrently administered medications. |

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References

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2. : Uses, Side Effects and... | Apollo Pharmacy Valethamate Bromide [apollopharmacy.in]
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To cite this document: Smolecule. [Valethamate bromide contraindications glaucoma prostate].

Smolecule, [2026]. [Online PDF]. Available at:

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